

An In-depth Technical Guide to 3-Methylpentane-1,5-diamine

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Compound of Interest

Compound Name: 3-Methylpentane-1,5-diamine

Cat. No.: B045922

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Disclaimer: Publicly available scientific data on **3-Methylpentane-1,5-diamine** is exceptionally scarce. This guide synthesizes the limited information available and draws comparisons with its structural isomer, 2-Methylpentane-1,5-diamine, to provide a predictive overview. The experimental protocols and detailed data tables are based on analogous compounds and should be considered theoretical.

Molecular Structure and Identification

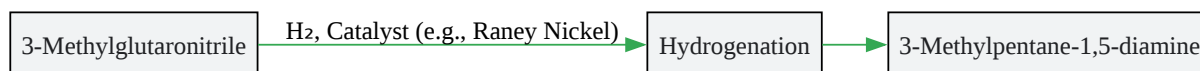
3-Methylpentane-1,5-diamine is an organic compound belonging to the diamine family. Its structure consists of a five-carbon pentane backbone with amino groups (-NH₂) at positions 1 and 5, and a methyl group (-CH₃) at position 3.

Key Identifiers (Predicted):

Identifier	Value
IUPAC Name	3-Methylpentane-1,5-diamine
Molecular Formula	C ₆ H ₁₆ N ₂
Molecular Weight	116.21 g/mol
SMILES	CC(CC(N)C)CN
InChI	InChI=1S/C6H16N2/c1-6(4-7)2-3-5-8/h6H,2-5,7-8H2,1H3

A related compound, 3-methyl-3-nitropentane-1,5-diamine dihydrochloride, has a registered CAS Number of 13155-12-9.[1]

Molecular Structure Diagram:



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References

- 1. lookchem.com [lookchem.com]
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